

# 4-isobutylaniline safety precautions and handling guidelines

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Isobutylaniline

Cat. No.: B1594155

[Get Quote](#)

## Application Notes and Protocols for 4-Isobutylaniline

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed safety precautions and handling guidelines for **4-isobutylaniline** (CAS No: 30090-17-6). Given the limited specific toxicological data for this compound, a precautionary approach is essential. The information presented here is a synthesis of available data for **4-isobutylaniline** and related aromatic amines, a class of compounds known for potential health risks.

## Substance Identification and Physicochemical Properties

**4-Isobutylaniline**, also known as 4-(2-methylpropyl)aniline, is an aromatic amine.<sup>[1]</sup> Its molecular structure consists of a benzene ring substituted with an amino group and an isobutyl group at the para position.<sup>[1]</sup> It is typically a colorless to brown liquid under standard conditions.<sup>[1]</sup>

Table 1: Physicochemical Properties of **4-Isobutylaniline**

Property	Value	Source(s)
Chemical Formula	$C_{10}H_{15}N$	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	149.23 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless to brown liquid	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	241.9°C - 255.2°C at 760 mmHg	<a href="#">[1]</a>
Density	0.944 - 1.19 g/cm <sup>3</sup>	<a href="#">[1]</a>
Flash Point	103°C	<a href="#">[2]</a>
Vapor Pressure	0.035 mmHg at 25°C	<a href="#">[2]</a>
Solubility	Slightly soluble in water, soluble in organic solvents	<a href="#">[2]</a>

## Hazard Identification and Toxicological Information

While specific GHS hazard classifications for **4-isobutylaniline** are not consistently available in published literature, aromatic amines as a class are known to be hazardous.[\[3\]](#) Aniline and its derivatives can be toxic if inhaled, ingested, or absorbed through the skin.[\[3\]](#)[\[4\]](#) The primary health concern associated with many aromatic amines is methemoglobinemia.[\[3\]](#)[\[5\]](#)

## Mechanism of Toxicity: Methemoglobinemia

Exposure to aromatic amines can lead to the oxidation of the ferrous iron ( $Fe^{2+}$ ) in hemoglobin to the ferric state ( $Fe^{3+}$ ), forming methemoglobin. Methemoglobin is incapable of binding and transporting oxygen, leading to tissue hypoxia.[\[3\]](#)[\[5\]](#) This can result in symptoms such as cyanosis (bluish discoloration of the skin), dizziness, headaches, and in severe cases, convulsions, coma, and death.[\[3\]](#)



Click to download full resolution via product page

Caption: Mechanism of **4-isobutylaniline**-induced Methemoglobinemia.

## Carcinogenicity

Many aromatic amines are considered probable or known human carcinogens.<sup>[1][6]</sup> For instance, o-toluidine is classified by the EPA as a probable human carcinogen (Group B2), and occupational exposure to dyestuffs containing it is linked to an increased risk of bladder cancer.<sup>[1]</sup> Aniline is listed by the IARC in Group 2A (Probably carcinogenic to humans).<sup>[2]</sup> Given its structure, **4-isobutylaniline** should be handled as a potential carcinogen.

## Quantitative Toxicity Data

Specific acute toxicity data (LD50/LC50) for **4-isobutylaniline** is largely unavailable.<sup>[7]</sup> Therefore, it is prudent to reference data from structurally similar aromatic amines to appreciate the potential toxicity.

Table 2: Acute Toxicity Data for Analogous Aromatic Amines

Substance	Route	Species	Value	Source(s)
Aniline	Oral	Rat	LD50: 762.15 mg/kg	[8]
Aniline	Inhalation	Human	Exposure to 7-53 ppm for several hours causes slight symptoms.	[5]
o-Toluidine	Inhalation	Human	60-minute exposure to 40 ppm produces severe toxic effects.	[9]
p-Toluidine	Oral	Rat	LD50: 336 mg/kg	
p-Toluidine	Dermal	Rat	LD50: 890 mg/kg	

## Occupational Exposure Limits (OELs)

There are no established specific Occupational Exposure Limits (OELs), such as a Threshold Limit Value (TLV) or Permissible Exposure Limit (PEL), for **4-isobutylaniline**. For related compounds like o-toluidine, NIOSH considers it a potential occupational carcinogen and recommends exposure to be kept at the lowest feasible level.[9] Given the potential carcinogenicity and toxicity, all work with **4-isobutylaniline** should be conducted in a manner that minimizes any potential for exposure.

## Safe Handling and Storage Protocols

Adherence to strict safety protocols is mandatory when working with **4-isobutylaniline**.

## Engineering Controls

- Ventilation: Always handle **4-isobutylaniline** in a certified chemical fume hood to minimize inhalation exposure.[3]

- Containment: Use a designated area for handling this compound to prevent cross-contamination.
- Emergency Equipment: An emergency eyewash station and safety shower must be readily accessible in the immediate work area.

## Personal Protective Equipment (PPE)

Table 3: Recommended Personal Protective Equipment

Protection Type	Specification	Purpose
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	To prevent splashes to the eyes.
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Inspect gloves for any signs of degradation before use.	To prevent skin contact and absorption.
Skin and Body Protection	A lab coat or chemical-resistant apron. Closed-toe shoes are mandatory.	To protect skin from accidental splashes.
Respiratory Protection	Not typically required when handled in a functional chemical fume hood. If there is a risk of inhalation, a NIOSH-approved respirator with an organic vapor cartridge should be used.	To prevent inhalation of vapors.

## Storage

- Store in a tightly closed container in a dry, cool, and well-ventilated area.[\[2\]](#)[\[3\]](#)
- Keep away from incompatible materials such as strong oxidizing agents and strong acids.[\[5\]](#)

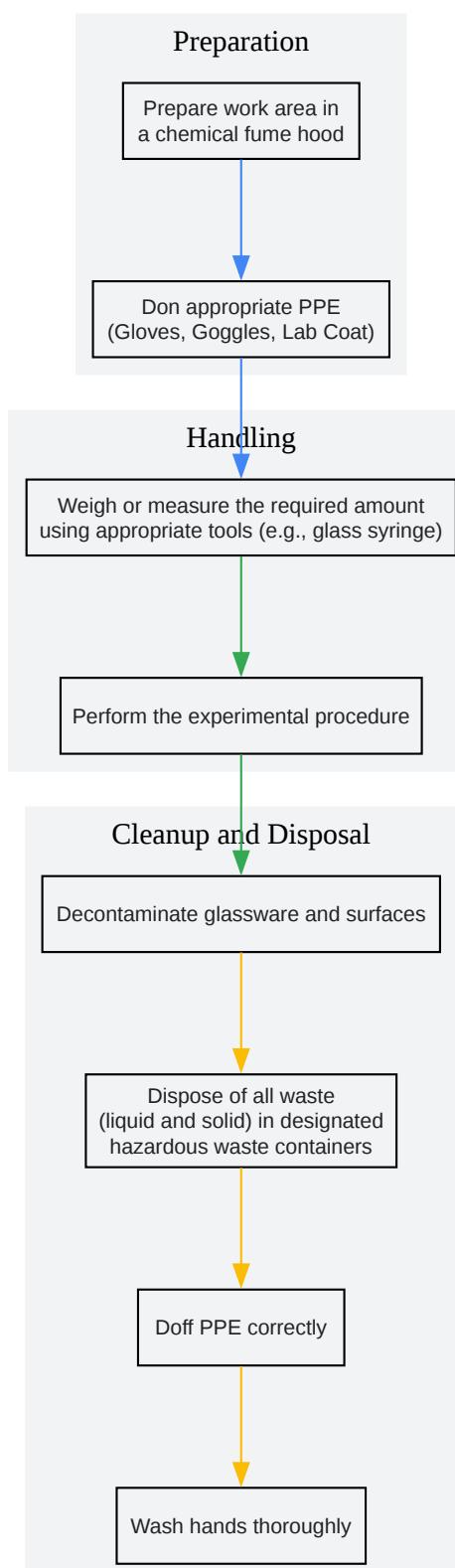
- Store away from heat, sparks, and open flames.[\[5\]](#)
- The storage area should be clearly labeled with the identity of the substance and its hazards.

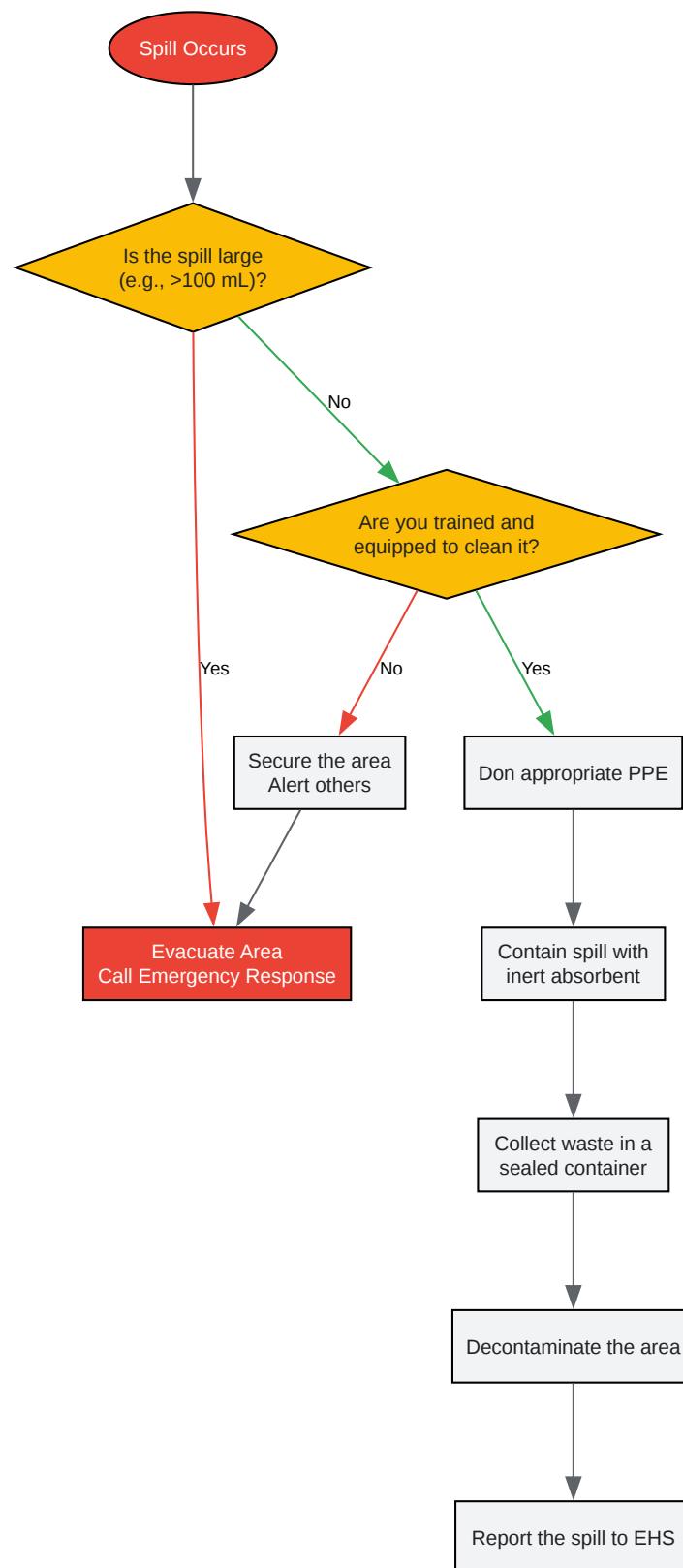
## Disposal

- Dispose of waste **4-isobutylaniline** and any contaminated materials through a licensed professional waste disposal service.
- Do not dispose of down the drain or in general waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.

## Experimental Protocols

### Workflow for Safe Handling of **4-Isobutylaniline**



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. epa.gov [epa.gov]
- 2. Aniline - Wikipedia [en.wikipedia.org]
- 3. ATSDR - Page Not Found or Temporarily Unavailable | ATSDR [www.cdc.gov]
- 4. Aniline--Health Hazard and Toxicity\_Chemicalbook [chemicalbook.com]
- 5. ATSDR - Page Not Found or Temporarily Unavailable | ATSDR [www.cdc.gov]
- 6. szabo-scandic.com [szabo-scandic.com]
- 7. Cas 30090-17-6,4-isobutylaniline | lookchem [lookchem.com]
- 8. apps.dtic.mil [apps.dtic.mil]
- 9. o-Toluidine - IDLH | NIOSH | CDC [cdc.gov]
- To cite this document: BenchChem. [4-isobutylaniline safety precautions and handling guidelines]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1594155#4-isobutylaniline-safety-precautions-and-handling-guidelines>

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)